

Acrylophenone: Chemical Profile & Synthesis

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Compound Focus: Acrylophenone

CAS No.: 768-03-6

Cat. No.: S516117

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Table 1: Basic Chemical Properties of Acrylophenone [1] [2]

Property	Value / Description
CAS Number	768-03-6
IUPAC Name	1-phenylprop-2-en-1-one
Molecular Formula	C ₉ H ₈ O
Molecular Weight	132.16 g/mol
Structure	<chem>C=CC(=O)C1=CC=CC=C1</chem>
Common Synonyms	Phenyl vinyl ketone; 3-Oxo-3-phenylpropene
Boiling Point	115 °C at 18 Torr [2]
Density	0.996 g/cm ³ [2]
Solubility	Soluble in DMSO [1]

Primary Application: Acrylophenone is a versatile α,β -unsaturated ketone. Its vinyl group readily undergoes polymerization, while the carbonyl group is reactive toward nucleophiles [1]. This dual functionality makes it a valuable building block for **functionalized polymers** and **fine chemicals** [1].

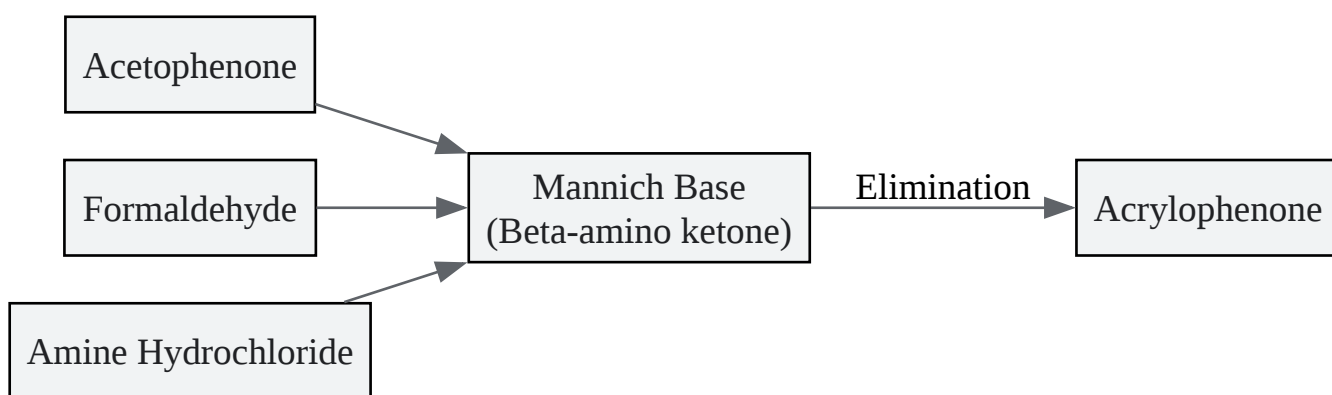
Synthesis Protocols

The most common and industrially relevant synthesis method is the **Mannich Reaction**.

Protocol 1: Synthesis via Mannich Reaction [1]

This one-pot, two-step synthesis involves first forming a Mannich base, which then undergoes elimination.

- **Reaction Mechanism:** The synthesis proceeds via a classic **Mannich reaction** followed by an **elimination** step [1].



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*Diagram 1: Two-step synthesis of **Acrylophenone** from a Mannich base.*

- **Procedure:**
 - In a round-bottom flask, combine **acetophenone**, **formaldehyde** (often as paraformaldehyde), and an **amine hydrochloride** (e.g., 2,2,2-trifluoroethylamine hydrochloride) in a suitable solvent [1].
 - Reflux the mixture with stirring. **Traditional heating** methods may require several hours to overnight [1].
 - For significantly **improved efficiency**, **microwave irradiation** can be employed to achieve complete conversion in approximately **10 minutes** [1].
 - The resulting Mannich base intermediate undergoes in-situ or subsequent **acid-catalyzed elimination** to yield **acrylophenone**.
- **Yield & Optimization:** Yields are good to high. The microwave-assisted method provides a dramatic improvement in reaction time (10 minutes) and can yield products like trifluoroethyl-derived

secondary amines in about **71.4%** [1].

Protocol 2: Alternative Synthesis via Acryloyl Chloride [1] This method uses a Friedel-Crafts acylation approach.

- **Reaction:** React **benzene** with **acryloyl chloride** in the presence of a Lewis acid catalyst like **aluminum chloride**.
- **Conditions:** The reaction is typically carried out in **dichloromethane (DCM)** at **low temperatures** (e.g., 0°C) to control regioselectivity and prevent polymerization [1].

Application in Resin Manufacturing & Material Science

Acrylophenone's primary application in resin manufacturing is as a **comonomer** and **cross-linking agent**. Its vinyl group allows it to be incorporated into polymer chains, while the carbonyl group offers a site for post-polymerization modification or contributes to the material's properties [1] [2].

Application Note: Enhancing Denture Base Resin Performance A key application is the copolymerization of methyl methacrylate (MMA) with cycloaliphatic comonomers like **tricyclodecane dimethanol diacrylate (TCDDMDA)** to form **P(MMA-co-TCDDMDA)** [3]. Research shows this novel copolymer significantly improves mechanical properties, biocompatibility, and color stability compared to conventional PMMA [3].

Table 2: Color Stability (ΔE) of Denture Base Copolymers after 56 Days in Food Colorants [3]

Comonomer Concentration	Erythrosine	Tartrazine	Sunset Yellow
0% (Control P(MMA))	Highest ΔE	Lowest ΔE	Highest ΔE
10% TCDDMDA	Intermediate ΔE	Intermediate ΔE	Intermediate ΔE
20% TCDDMDA	Lowest ΔE	Lowest ΔE	Lowest ΔE

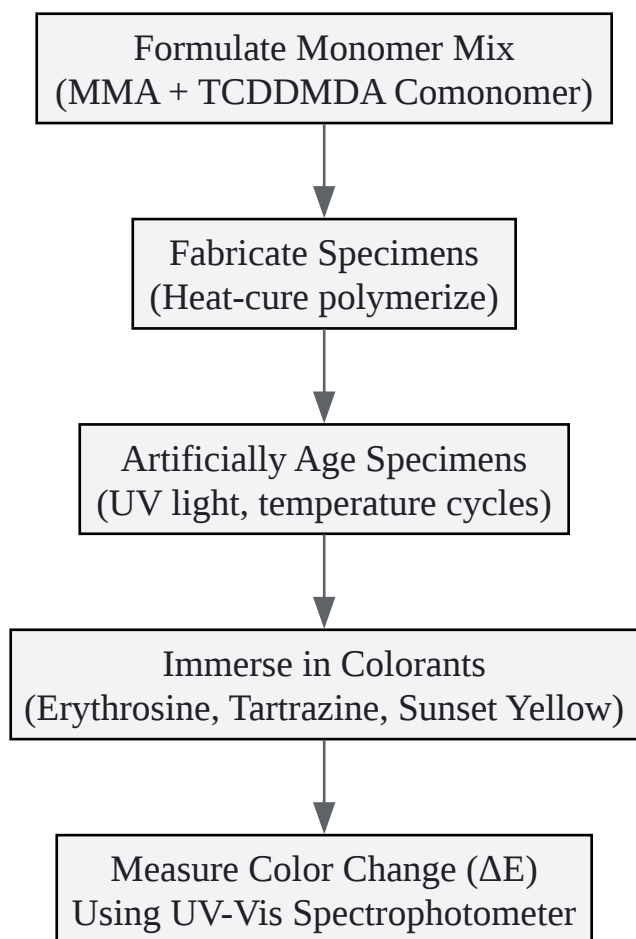
Notes on Results:

- **$\Delta E > 3.3$** is considered visually perceptible and clinically unacceptable. The control group (0% comonomer) often exceeded this threshold [3].
- The improved color stability is attributed to the cycloaliphatic comonomer's structure, which may reduce water sorption—a key precursor to pigment absorption—compared to more hydrophilic cross-

linkers like EGDMA [3].

- The type of colorant also significantly influences discoloration, with sunset yellow causing the most pronounced effect [3].

The workflow for creating and testing such a copolymer is as follows:



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Diagram 2: Workflow for evaluating comonomer effects on denture base resin color stability.

Pharmaceutical & Biological Applications

Beyond material science, **acrylophenone** is a key precursor in medicinal chemistry. Its α,β -unsaturated carbonyl moiety is a potent **Michael acceptor**, making it reactive towards biological nucleophiles like thiol groups in proteins [1].

Application Note: Synthesis of Cytotoxic Agents [4]

- **Synthesis: Acrylophenone** derivatives have been synthesized by incorporating an **N-methylpiperazine** group via the Mannich reaction, creating compounds known as **Mannich bases** [4].
- **Biological Evaluation:** These compounds demonstrated **cytotoxic effects** against a panel of human oral cancer cell lines (e.g., Ca9-22, HSC-2, HSC-3, HSC-4) [4].
- **Lead Compound:** A derivative with a **methyl substituent** on the phenyl ring (TA2) was identified as a promising lead compound for further development based on its potency and selectivity profile [4].

Handling and Safety

Intended Use: **Acrylophenone** is intended for research purposes and is not designed for human therapeutic or veterinary use [1]. Its reactivity with biological nucleophiles suggests potential toxicity.

Storage: Store in a **dry, dark** place. For short-term storage (days to weeks), keep at **0 - 4 °C**. For long-term storage (months to years), keep at **-20 °C** [1].

Summary

Acrylophenone is a synthetically accessible and highly useful comonomer. Its application in **P(MMA-co-TCDDMDA)** for denture bases highlights its real-world impact in creating more durable and aesthetically stable materials [3]. Furthermore, its role as a core structure in cytotoxic molecules underscores its broader potential in pharmaceutical development [4].

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References

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